

Application Notes and Protocols for Avitinib

Stock Solution Preparation with DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Avitinib

Cat. No.: B593773

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

Avitinib (also known as Abivertinib or AC0010) is a potent, third-generation, irreversible epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor (TKI).[1] It is highly selective for mutant forms of EGFR, such as the L858R activating mutation and the T790M resistance mutation, while showing significantly less activity against wild-type EGFR.[2][3] This selectivity may lead to a more favorable toxicity profile compared to less selective EGFR inhibitors.[4][5] **Avitinib** covalently binds to the kinase domain, blocking downstream signaling pathways like Akt and ERK1/2, thereby inhibiting cancer cell proliferation and survival.[1][2] It has also been identified as an inhibitor of Bruton's tyrosine kinase (BTK).[4][6] These application notes provide a detailed protocol for the preparation, storage, and use of **Avitinib** stock solutions for research purposes.

Physicochemical and Solubility Data

Proper preparation of **Avitinib** for experimental use begins with an understanding of its physical and chemical properties. All quantitative data is summarized in the tables below for easy reference.

Table 1: Physicochemical Properties of **Avitinib**

Property	Value	Reference
Synonyms	Abivertinib, AC0010	[4][7]
CAS Number	1557267-42-1	[2][7]
Molecular Formula	C ₂₆ H ₂₆ FN ₇ O ₂	[2][7]
Molecular Weight	487.5 g/mol	[5][7]
Appearance	Crystalline solid	[7]
Purity	≥98%	[7]

Table 2: Solubility Profile of **Avitinib**

Solvent	Solubility	Notes
DMSO	≥30-97 mg/mL	The recommended solvent for preparing concentrated stock solutions. Use fresh, anhydrous DMSO as moisture can reduce solubility.[2][7][8]
Ethanol	~30 mg/mL	Soluble.[7][8]
Water	Insoluble	Not recommended for primary dissolution.[2]
Aqueous Buffers (e.g., PBS)	Sparingly soluble	For aqueous solutions, first dissolve in a primary solvent like ethanol or DMSO and then dilute. Aqueous solutions are not stable for more than a day. [7]

Experimental Protocols

Protocol for Preparation of a 10 mM Avitinib Stock Solution

This protocol describes the preparation of a 10 mM stock solution in DMSO, a common starting concentration for in vitro studies.

Materials:

- **Avitinib** powder (crystalline solid)
- Anhydrous Dimethyl Sulfoxide (DMSO), sterile
- Sterile, conical-bottom microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Pre-warm **Avitinib**: Allow the vial of **Avitinib** powder to equilibrate to room temperature for 15-20 minutes before opening to prevent moisture condensation.[9]
- Weighing: Tare a sterile microcentrifuge tube on the analytical balance. Carefully weigh the desired amount of **Avitinib** powder. For example, to prepare 1 mL of a 10 mM stock solution:
 - Calculation: $\text{Mass (mg)} = \text{Molarity (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 487.5 \text{ g/mol} = 4.875 \text{ mg}$
- Dissolution: Add the calculated volume of anhydrous DMSO to the tube containing the **Avitinib** powder. For the example above, add 1.0 mL of DMSO.
- Mixing: Cap the tube securely and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. A clear solution should be observed. If dissolution is difficult, gentle warming (37°C for 10-15 minutes) or brief sonication can be applied.[9]
- Visual Inspection: Visually inspect the solution against a light source to ensure there are no visible particulates.[9]

Storage and Stability

Proper storage is critical to maintain the activity of the **Avitinib** stock solution.

- Powder: Store the solid compound at -20°C for up to 3-4 years.[\[2\]](#)[\[7\]](#)[\[10\]](#)
- Stock Solution (in DMSO):
 - Long-term: Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.[\[11\]](#) Store aliquots at -80°C for up to 1 year.[\[2\]](#)
 - Short-term: Store aliquots at -20°C for up to 1 month.[\[2\]](#)

Protocol for Preparing Working Solutions for Cell-Based Assays

This protocol provides a general method for diluting the DMSO stock solution into cell culture medium for treating cells.

Materials:

- 10 mM **Avitinib** stock solution in DMSO
- Pre-warmed (37°C) complete cell culture medium
- Sterile tubes for dilution

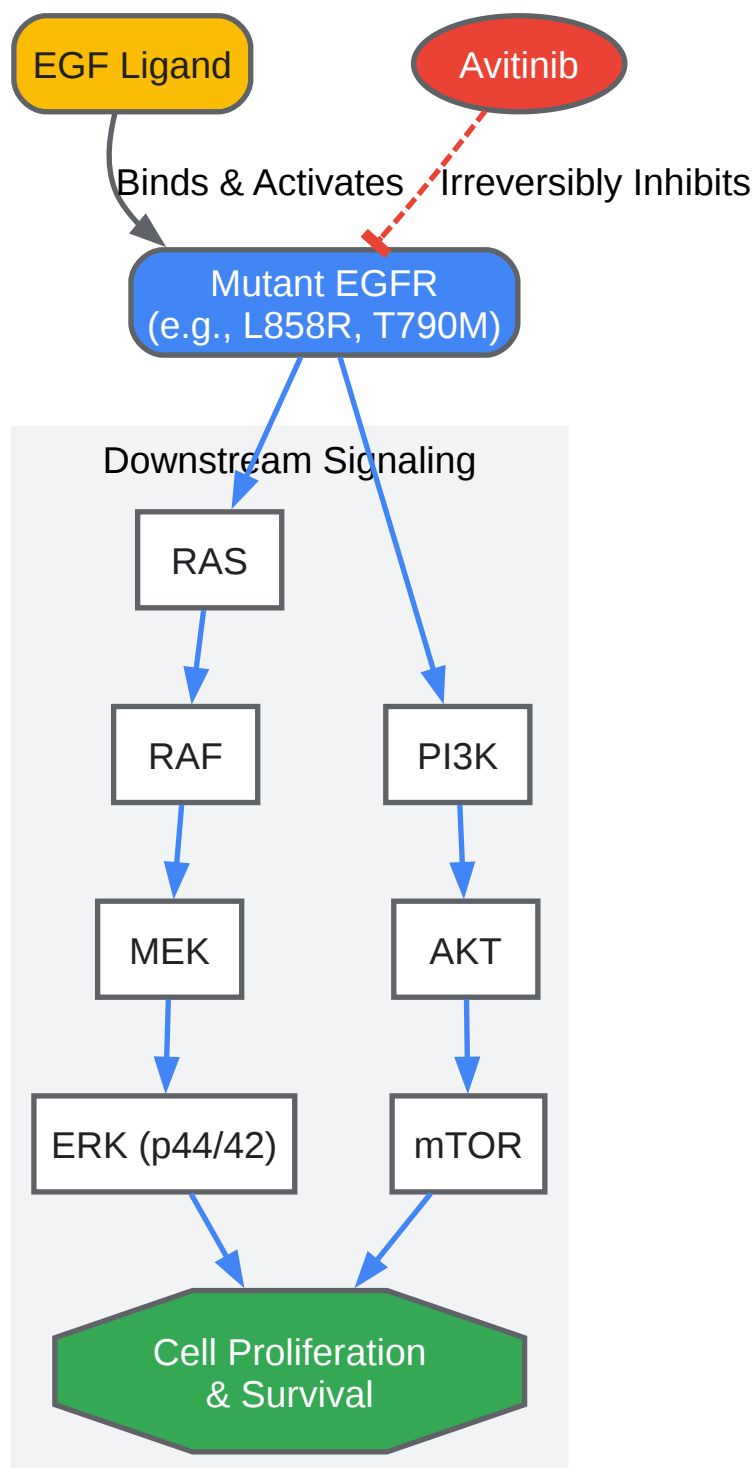
Procedure:

- Thaw Stock: Thaw a single aliquot of the 10 mM **Avitinib** stock solution at room temperature.
- Dilution: Prepare the final working concentration by diluting the stock solution directly into the pre-warmed cell culture medium.
 - Example: To prepare 10 mL of medium with a final **Avitinib** concentration of 100 nM:
 - Calculation ($V_1M_1 = V_2M_2$): $V_1 = (10 \text{ mL} \times 100 \text{ nM}) / 10 \text{ mM} = 1 \text{ } \mu\text{L}$

- Add 1 μ L of the 10 mM stock solution to 10 mL of culture medium.
- Mixing: Mix immediately and thoroughly by gentle inversion or pipetting. Do not vortex, as this can cause foaming of the medium.
- DMSO Control: The final concentration of DMSO in the culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity. Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.[\[12\]](#)
- Use Immediately: It is recommended to use the freshly prepared working solution immediately for cell treatment. Do not store working solutions in culture medium.

Visualizations

Workflow for Avitinib Stock Solution Preparation



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
- 3. What is Avitinib Maleate used for? [synapse.patsnap.com]
- 4. avitinib - My Cancer Genome [mycancergenome.org]
- 5. Abivertinib | C26H26FN7O2 | CID 72734520 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. go.drugbank.com [go.drugbank.com]
- 7. cdn.caymanchem.com [cdn.caymanchem.com]
- 8. Avitinib | CAS 1557267-42-1 | Cayman Chemical | Biomol.com [biomol.com]
- 9. benchchem.com [benchchem.com]
- 10. caymanchem.com [caymanchem.com]
- 11. file.selleckchem.com [file.selleckchem.com]
- 12. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols for Avitinib Stock Solution Preparation with DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b593773#avitinib-stock-solution-preparation-with-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com